

Validating the CB1 Receptor-Mediated Effects of JWH-018: A Comparative Guide

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Compound of Interest

Compound Name: LLW-018

Cat. No.: B15611901

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the cannabimimetic activity of JWH-018 at the cannabinoid type 1 (CB1) receptor against other notable synthetic cannabinoids. The data presented herein is compiled from multiple in vitro studies to assist researchers in understanding the potency, efficacy, and signaling profile of JWH-018.

Quantitative Comparison of CB1 Receptor Activity

The following tables summarize the binding affinity (K_i) and functional potency (EC_{50}) of JWH-018 and a selection of other synthetic cannabinoids across various standard assays. Lower K_i and EC_{50} values indicate higher affinity and potency, respectively.

Table 1: CB1 Receptor Binding Affinities (K_i)

Compound	Ki (nM)	Reference(s)
JWH-018	9.0	[1]
JWH-073	7.2	
JWH-210	0.46	[2]
JWH-250	11	
AM-2201	1.0	[3]
WIN55,212-2	2.4 - 16.7	
CP55,940	0.3-0.9	
UR-144	150	
XLR-11	98.4	
Δ^9 -THC	25.1	

Table 2: Functional Potency (EC50) in GTPyS Binding Assays

Compound	EC50 (nM)	E _{max} (%) vs. CP55,940	Reference(s)
JWH-018	9.4	100	[4]
WIN55,212-2	11.2	100	
CP55,940	3.6	100	
Δ^9 -THC	119	50	

Table 3: Functional Potency (EC50) in cAMP Inhibition Assays

Compound	EC50 (nM)	Reference(s)
JWH-018	14.7	[1]
WIN55,212-2	29.1	
CP55,940	0.5	

Table 4: Functional Potency (EC50) in ERK1/2 Phosphorylation Assays

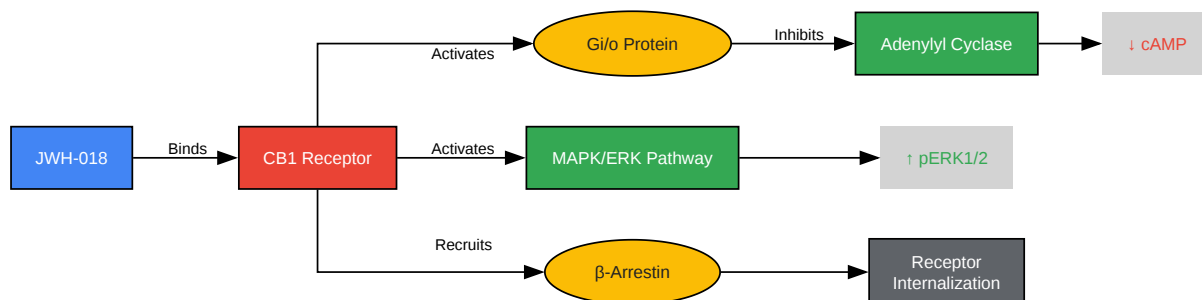
Compound	EC50 (nM)	Reference(s)
JWH-018	4.4	[1]
WIN55,212-2	69.9	

Table 5: Functional Potency (EC50) in CB1 Receptor Internalization Assays

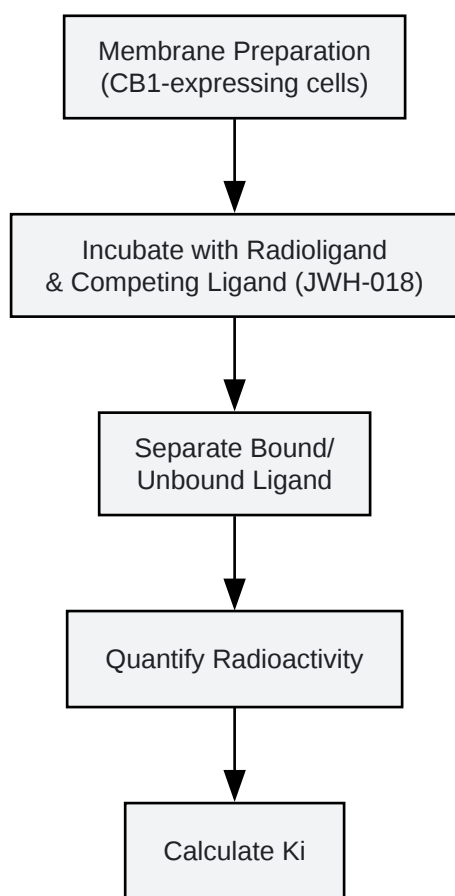
Compound	EC50 (nM)	Reference(s)
JWH-018	2.8	[1]
WIN55,212-2	19.4	

Signaling Pathways and Experimental Workflows

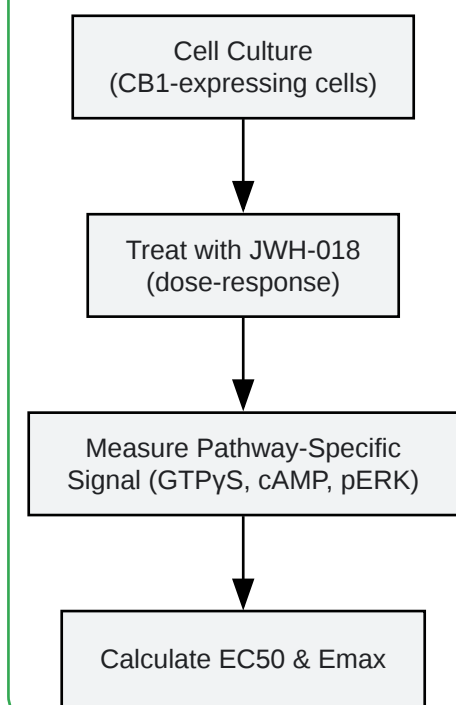
The following diagrams illustrate the primary signaling cascades initiated by JWH-018 binding to the CB1 receptor and the general workflows for the key experimental assays used to validate these effects.



Radioligand Binding Assay



Functional Assays



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